

Application Notes and Protocols: N-(4-Methoxy-2-nitrophenyl)acetamide in Medicinal Chemistry

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Compound of Interest

Compound Name:	<i>N</i> -(4-Methoxy-2-nitrophenyl)acetamide
Cat. No.:	B140486

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental applications of **N-(4-Methoxy-2-nitrophenyl)acetamide** in medicinal chemistry. While direct biological activity data for this specific compound is limited in publicly available literature, this document summarizes findings for structurally related nitrophenyl and methoxyphenyl acetamide derivatives to infer its potential therapeutic applications. Detailed experimental protocols and conceptual signaling pathways are provided to guide future research.

Overview and Potential Applications

N-(4-Methoxy-2-nitrophenyl)acetamide is a nitro-substituted aromatic acetamide derivative. [1] Its chemical structure, featuring a methoxy group and a nitro group on the phenyl ring, makes it a versatile intermediate in organic synthesis for the generation of various heterocyclic compounds.[1] While comprehensive biological profiling of **N-(4-Methoxy-2-nitrophenyl)acetamide** is not extensively reported, studies on analogous compounds suggest potential applications in the following areas:

- **Anticancer Activity:** Derivatives of nitrophenylacetamide have demonstrated cytotoxic effects against various cancer cell lines. The presence of the nitro group is often associated with enhanced anticancer activity.[1]

- **Antimicrobial Properties:** Research on related acetamide derivatives indicates potential for broad-spectrum antimicrobial activity against both Gram-positive and Gram-negative bacteria.[1]
- **Anti-inflammatory Effects:** In vitro studies of similar compounds suggest possible modulation of inflammatory pathways.[1]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[1]
Molecular Weight	210.19 g/mol	[1]
Physical Form	Yellow Solid	
Melting Point	117-118 °C	
Storage Temperature	0-5 °C	

Quantitative Data Summary: Anticancer Activity of Structurally Related Compounds

Direct IC₅₀ values for **N-(4-Methoxy-2-nitrophenyl)acetamide** are not readily available in the reviewed literature. However, the following tables summarize the cytotoxic activity of structurally similar nitrophenylacetamide and methoxyphenylacetamide derivatives against various cancer cell lines, providing a basis for hypothesizing the potential efficacy of the target compound.

Table 1: Cytotoxicity of 2-(4-Fluorophenyl)-N-phenylacetamide Derivatives (IC₅₀ in μM)[1]

Compound	Substitution	PC3 (Prostate Carcinoma)	MCF-7 (Breast Carcinoma)	HL-60 (Promyelocytic Leukemia)
2a	o-NO ₂	196	>250	208
2b	m-NO ₂	52	191	178
2c	p-NO ₂	80	>250	100
2d	o-OCH ₃	158	>250	218
2e	m-OCH ₃	156	247	206
2f	p-OCH ₃	168	>250	243
Imatinib (Reference)	-	40	79	98

Note: The data suggests that the presence and position of the nitro group can significantly influence cytotoxic activity.

Experimental Protocols

Synthesis of N-(4-Methoxy-2-nitrophenyl)acetamide[3]

Materials:

- 4-methoxy-2-nitroaniline (3.36 g, 20 mmol)
- Glacial acetic acid (30 ml)
- Acetic anhydride (2.46 g, 24 mmol)

Procedure:

- Dissolve 4-methoxy-2-nitroaniline in glacial acetic acid.
- Add acetic anhydride to the solution.
- Stir the reaction mixture continuously at room temperature for 18 hours.

- Dry the mixture under vacuum.
- Purify the resulting **N-(4-methoxy-2-nitrophenyl)acetamide** residue by recrystallization twice from an aqueous solution.

In Vitro Cytotoxicity Assay (MTS Assay)[1]

This protocol is adapted from studies on related phenylacetamide derivatives and can be used to evaluate the anticancer activity of **N-(4-Methoxy-2-nitrophenyl)acetamide**.

Materials:

- Cancer cell lines (e.g., PC3, MCF-7, HL-60)
- Complete culture medium (e.g., RPMI-1640 with 10% FBS)
- **N-(4-Methoxy-2-nitrophenyl)acetamide** (dissolved in DMSO)
- MTS reagent
- 96-well plates

Procedure:

- Seed cells in 96-well plates at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare serial dilutions of **N-(4-Methoxy-2-nitrophenyl)acetamide** in complete culture medium.
- Remove the medium from the wells and add 100 μ L of the diluted compound solutions. Include wells with vehicle control (DMSO) and a positive control (e.g., Imatinib).
- Incubate the plates for 48-72 hours.
- Add MTS reagent to each well and incubate for 1-4 hours until color development.
- Measure the absorbance at 490 nm using a microplate reader.

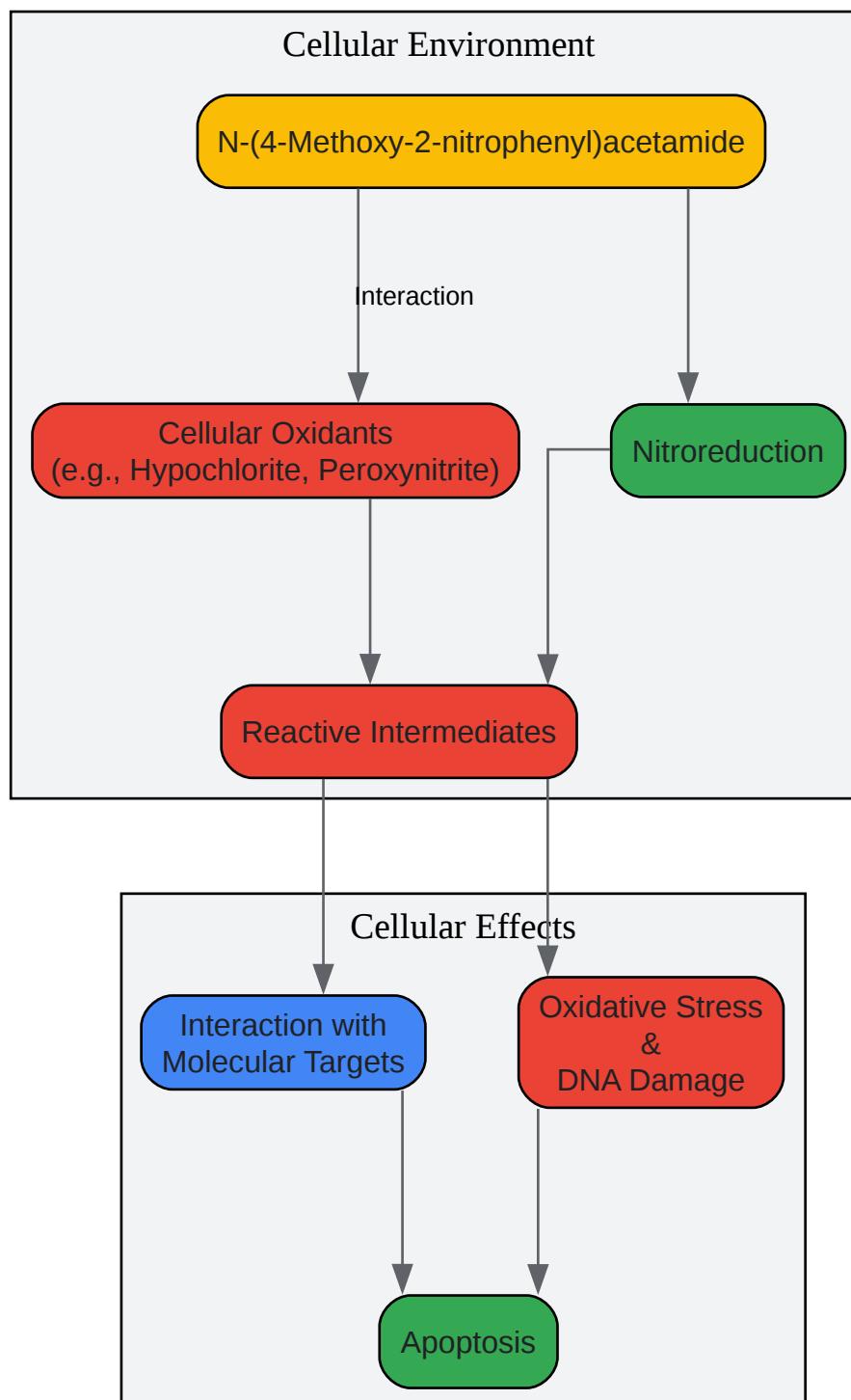
- Calculate the percentage of cell viability relative to the vehicle-treated control and determine the IC₅₀ value.

Conceptual Signaling Pathways and Mechanisms of Action

While the precise molecular targets of **N-(4-Methoxy-2-nitrophenyl)acetamide** are not fully elucidated, the following diagrams illustrate potential mechanisms of action based on the behavior of similar compounds.

Proposed General Mechanism of Action

The biological activity of **N-(4-Methoxy-2-nitrophenyl)acetamide** is likely influenced by its interaction with cellular oxidants and its potential to undergo reduction of the nitro group to form reactive intermediates that can induce cellular stress and apoptosis.[\[1\]](#)

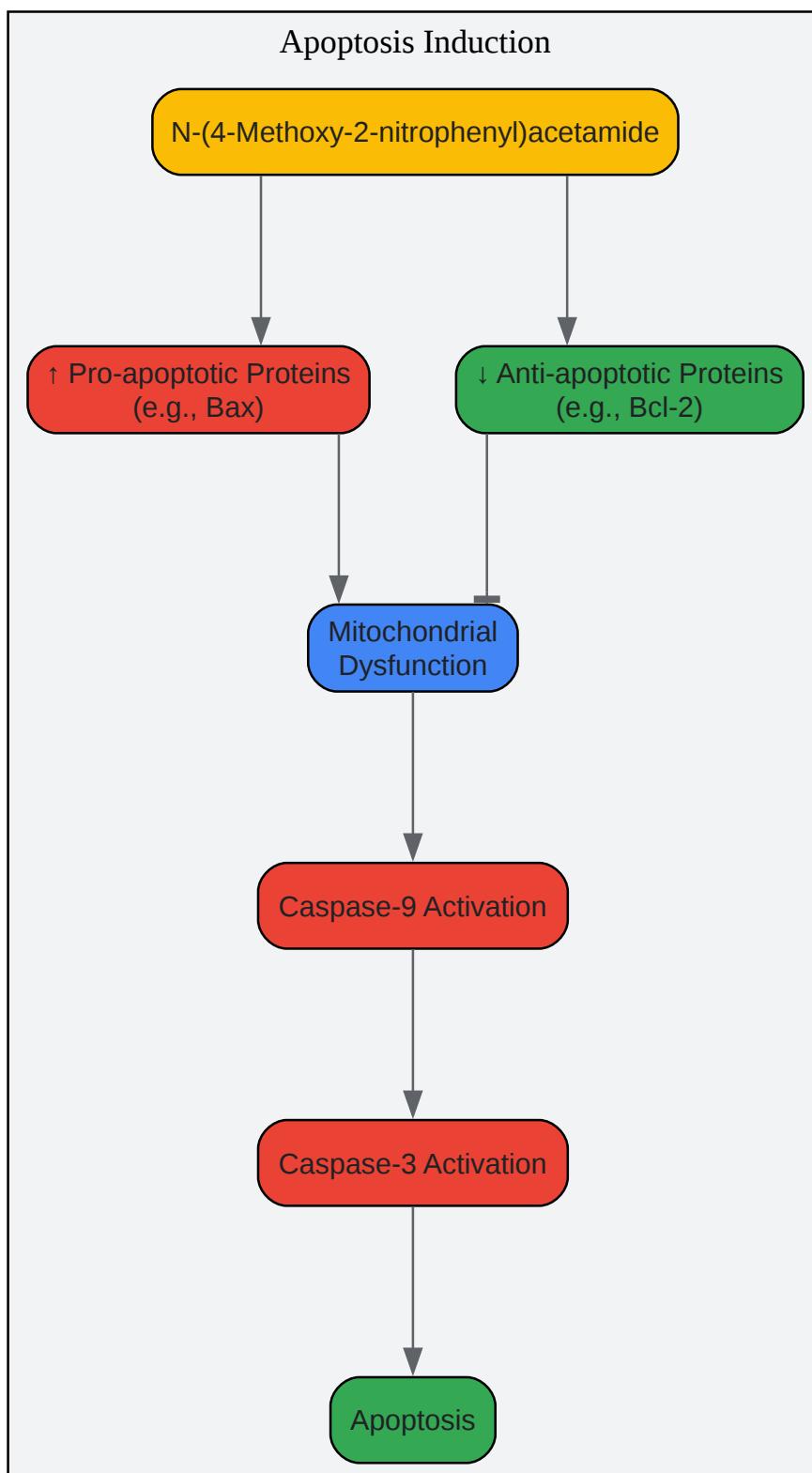


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Proposed general mechanism of action.

Hypothetical Apoptosis Induction Pathway in Cancer Cells

Based on studies of related nitrophenylacetamide derivatives, **N-(4-Methoxy-2-nitrophenyl)acetamide** may induce apoptosis in cancer cells through the modulation of key apoptotic proteins.

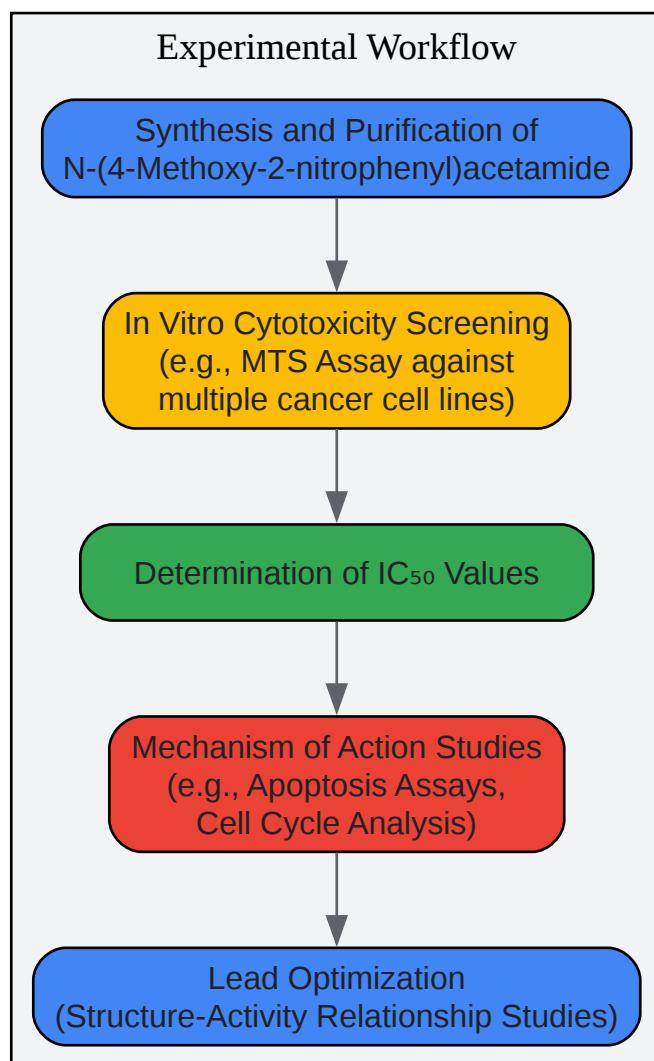


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Hypothetical apoptosis induction pathway.

Experimental Workflow for Evaluating Anticancer Activity

The following diagram outlines a typical workflow for the initial screening and evaluation of the anticancer potential of **N-(4-Methoxy-2-nitrophenyl)acetamide**.



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Workflow for anticancer evaluation.

Disclaimer: The information provided in these application notes is intended for research purposes only. The biological activities and signaling pathways described are based on studies of structurally related compounds and may not be directly applicable to **N-(4-Methoxy-2-**

nitrophenyl)acetamide. Further experimental validation is required to confirm its specific medicinal chemistry applications.

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References

- 1. 2-(4-Fluorophenyl)-N-phenylacetamide Derivatives as Anticancer Agents: Synthesis and In-vitro Cytotoxicity Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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